

An In-depth Technical Guide to 2-Hexyldecanoic Acid

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Compound of Interest

Compound Name: 2-Hexyldecanoic acid

Cat. No.: B1666272

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Hexyldecanoic acid, a branched-chain fatty acid, is a versatile molecule with significant potential across various scientific disciplines, including drug development and materials science. Its unique structural characteristics, featuring a hexyl group at the α -position, confer distinct physicochemical properties that differentiate it from its linear isomers. This guide provides a comprehensive technical overview of **2-Hexyldecanoic acid**, covering its chemical and physical properties, detailed synthesis protocols, and its emerging roles in biological systems and therapeutic applications.

Chemical and Physical Properties

2-Hexyldecanoic acid is a C16 Guerbet fatty acid with the molecular formula $C_{16}H_{32}O_2$.^[1] It typically appears as a colorless to light yellow liquid.^{[1][2]} The branched nature of its alkyl chain imparts unique solubility and viscosity characteristics compared to linear fatty acids.^[1] It is insoluble in water but soluble in organic solvents like DMSO.^[3]

Table 1: Physicochemical Properties of **2-Hexyldecanoic Acid**

Property	Value	References
Molecular Formula	C16H32O2	
Molecular Weight	256.42 g/mol	
CAS Number	25354-97-6	
Appearance	Colorless to light yellow liquid	
Melting Point	~10-18 °C	
Boiling Point	165-168 °C at 2 mmHg; 268 °C (lit.)	
Density	~0.874 - 0.88 g/cm ³ at 25 °C	
Refractive Index	n _{20/D} 1.446 (lit.)	
Flash Point	113 °C (closed cup); 174 °C	
Water Solubility	Insoluble	
pKa	4.90 ± 0.40 (Predicted)	

Synthesis of 2-Hexyldecanoic Acid: Experimental Protocol

Several synthetic routes for **2-Hexyldecanoic acid** have been reported. A common method involves the alkylation of an acetoacetic ester.

Protocol: Synthesis via Alkylation of Methyl Acetoacetate

This protocol describes a two-step alkylation of a starting acetoacetic ester followed by hydrolysis and decarboxylation.

Materials:

- Methyl acetoacetate
- Sodium methoxide

- Halogenated octane (e.g., 1-bromooctane)
- Halogenated hexane (e.g., 1-bromohexane)
- Sodium hydroxide or potassium hydroxide (30-50% aqueous solution)
- Anhydrous methanol or ethanol

Methodology:

- **First Alkylation:** In a reaction vessel containing an anhydrous solution of sodium methoxide in methanol, introduce methyl acetoacetate as the starting material. Subsequently, add the halogenated octane and carry out the first alkylation reaction.
- **Second Alkylation:** Following the first alkylation, introduce the halogenated hexane to the reaction mixture to perform the second alkylation, resulting in an intermediate compound.
- **Hydrolysis and Decarboxylation:** Decompose the intermediate by adding a 30-50% by mass aqueous solution of sodium hydroxide or potassium hydroxide. This step hydrolyzes the ester and induces decarboxylation to yield **2-Hexyldecanoic acid**.
- **Purification:** The final product can be purified using standard techniques such as distillation or chromatography.

Caption: Synthesis workflow for **2-Hexyldecanoic acid**.

Biological Activity and Signaling Pathways

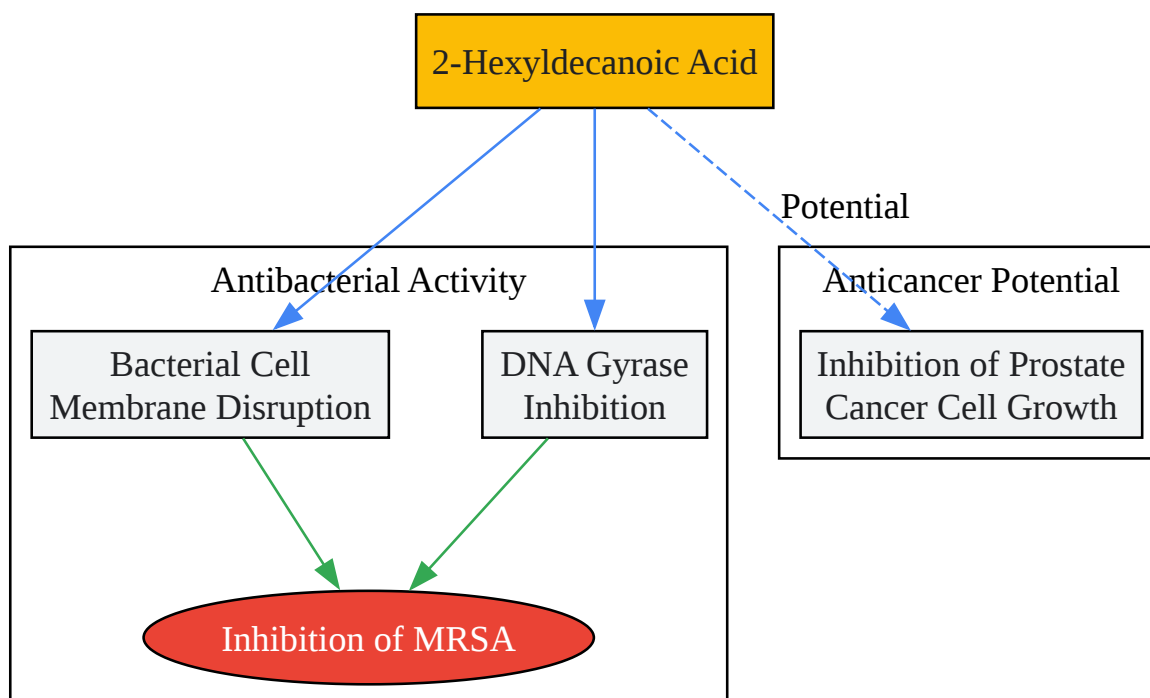
Recent studies have highlighted the biological activities of **2-Hexyldecanoic acid**, particularly its antimicrobial and potential anticancer properties.

Antibacterial Activity: **2-Hexyldecanoic acid** has demonstrated antibacterial activity against Gram-positive bacteria, including multidrug-resistant *Staphylococcus aureus* (MRSA). The proposed mechanism of action involves the disruption of the bacterial cell membrane. It has also been shown to inhibit *S. aureus* DNA gyrase.

Anticancer Potential: Preliminary research suggests that **2-Hexyldecanoic acid** may inhibit the growth of prostate cancer cells. However, further investigation is required to validate these

findings and elucidate the underlying mechanisms.

Signaling Pathway Involvement: While the specific signaling pathways modulated by **2-Hexyldecanoic acid** are still under investigation, its role as a fatty acid suggests potential interactions with lipid metabolism and signaling cascades. As a branched-chain fatty acid, it could influence cell membrane properties and the function of membrane-associated proteins.



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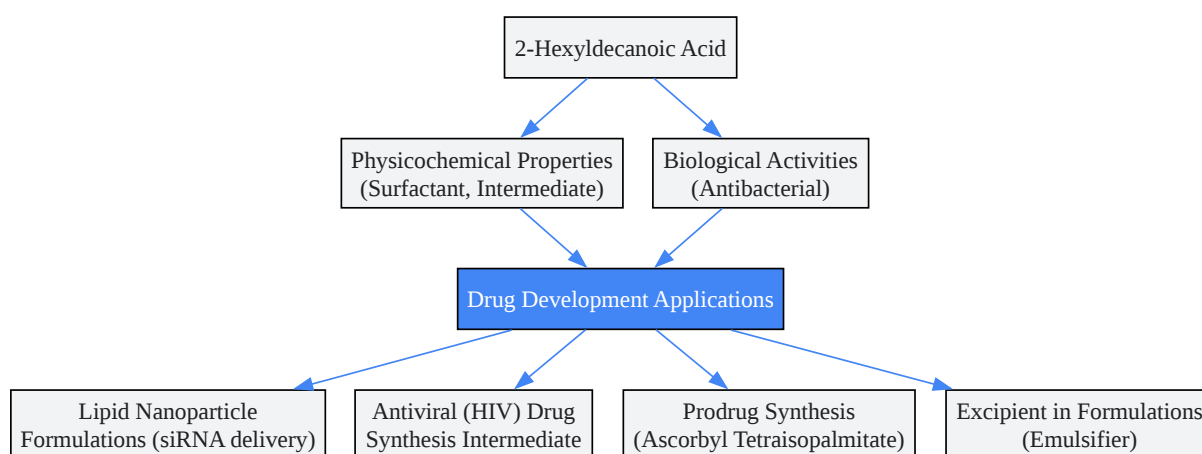
Caption: Known biological activities of **2-Hexyldecanoic acid**.

Applications in Drug Development

The distinct properties of **2-Hexyldecanoic acid** make it a valuable component in pharmaceutical formulations and drug delivery systems.

- **Surfactant and Emulsifier:** Its surfactant properties are utilized to create stable emulsions in personal care products and industrial lubricants.
- **Chemical Intermediate:** It serves as a building block for synthesizing more complex organic compounds.

- **Lipid-Based Drug Delivery:** **2-Hexyldecanoic acid** can be used to prepare lipid nanoparticles for nucleic acid delivery, such as siRNA, for gene silencing applications. These formulations can exhibit high nucleic acid encapsulation efficiency.
- **Antiviral Drug Synthesis:** It is an intermediate in the preparation of certain drugs for the treatment or prevention of HIV infection.
- **Prodrug Synthesis:** It is a key raw material for the synthesis of ascorbyl tetraisopalmitate, a liposoluble antioxidant derivative of vitamin C.
- **Amidation Agent:** It can be used as an amidating agent to suppress side-chain crystallization in the synthesis of amphiphilic macromolecules.



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Caption: Logical relationships in drug development applications.

Safety and Handling

2-Hexyldecanoic acid is classified as causing skin and serious eye irritation. It is combustible and incompatible with strong oxidizing agents. Appropriate personal protective equipment,

including gloves, eye shields, and a dust mask, should be used when handling this compound.

Conclusion

2-Hexyldecanoic acid is a branched-chain fatty acid with a unique profile of chemical and physical properties that have led to its application in diverse areas, most notably in drug development and formulation science. Its role as a versatile intermediate, a surfactant, and a component of advanced drug delivery systems, coupled with its inherent biological activities, underscores its importance for further research and development. This guide provides a foundational technical understanding for scientists and researchers to explore the full potential of this valuable molecule.

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